

Technical Guide: 5-Chloro-2-(trifluoromethyl)pyridine-3-carboxamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Chloro-2-(trifluoromethyl)nicotinamide
Cat. No.: B15231268

[Get Quote](#)

Executive Summary

5-Chloro-2-(trifluoromethyl)pyridine-3-carboxamide (CAS: 1807220-81-0) is a highly specialized heterocyclic building block utilized primarily in the discovery of small-molecule therapeutics and advanced agrochemicals. As a fluorinated nicotinamide derivative, it serves as a critical pharmacophore scaffold, offering a unique combination of lipophilicity, metabolic stability, and electronic modulation essential for optimizing ligand-protein binding interactions.

This guide provides a comprehensive technical analysis of the compound's structural properties, validated synthesis protocols, reactivity profiles, and application in medicinal chemistry.

Part 1: Chemical Identity and Physicochemical Properties[1][2]

The electronic architecture of this molecule is defined by the synergistic electron-withdrawing effects of the trifluoromethyl (-CF₃) group at the C2 position and the chlorine atom at C5. These

substituents significantly lower the pKa of the amide protons and deactivate the pyridine ring toward electrophilic attack while activating it for nucleophilic functionalization.

Core Data Table

Property	Specification
IUPAC Name	5-Chloro-2-(trifluoromethyl)pyridine-3-carboxamide
Common Name	5-Chloro-2-(trifluoromethyl)nicotinamide
CAS Registry Number	1807220-81-0
Molecular Formula	C ₇ H ₄ ClF ₃ N ₂ O
Molecular Weight	224.57 g/mol
Exact Mass	223.996 g/mol
Physical State	White to off-white solid
Predicted LogP	~1.3 (Lipophilic)
H-Bond Donors/Acceptors	1 Donor / 3 Acceptors
Key Structural Features	2-CF ₃ (Metabolic blocker), 3-CONH ₂ (H-bond anchor), 5-Cl (Halogen bond donor)

Part 2: Synthesis and Production Methodologies

The synthesis of 5-chloro-2-(trifluoromethyl)pyridine-3-carboxamide typically requires a regioselective approach to ensure the correct placement of the carboxamide functionality relative to the trifluoromethyl group. The most robust industrial and laboratory-scale route involves the directed ortho-lithiation of the pyridine precursor followed by amidation.

Protocol A: Directed Ortho-Metalation (DoM) Route

This pathway utilizes the strong directing ability of the trifluoromethyl group (via coordination and inductive acidification) to install the carboxylate at the C3 position.

Reagents:

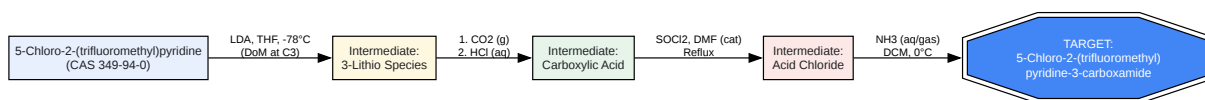
- Starting Material: 5-Chloro-2-(trifluoromethyl)pyridine (CAS 349-94-0)
- Base: Lithium Diisopropylamide (LDA) or n-Butyllithium (n-BuLi)
- Electrophile: Carbon Dioxide (CO₂)
- Amidation Reagents: Thionyl Chloride (SOCl₂) and Aqueous Ammonia (NH₃)

Step-by-Step Methodology:

- Metallation:
 - Charge a dry reactor with anhydrous THF and 5-chloro-2-(trifluoromethyl)pyridine under N₂ atmosphere.
 - Cool the system to -78°C to suppress benzylic-type deprotonation or nucleophilic attack.
 - Add LDA (1.1 eq) dropwise. The -CF₃ group directs lithiation to the C3 position (ortho-position) due to the acidity of the C3 proton induced by the adjacent electron-withdrawing group. Stir for 1 hour.
- Carboxylation:
 - Bubble excess dry CO₂ gas through the solution at -78°C. The reaction is exothermic; maintain temperature < -60°C.
 - Allow warming to room temperature and quench with dilute HCl to precipitate 5-chloro-2-(trifluoromethyl)pyridine-3-carboxylic acid.
- Amidation:
 - Reflux the intermediate acid with SOCl₂ (excess) and a catalytic amount of DMF for 3 hours to generate the acid chloride.
 - Remove excess SOCl₂ in vacuo.
 - Dissolve the residue in DCM and add dropwise to a cold (0°C) solution of concentrated aqueous ammonia (28%).

- Filter the resulting precipitate, wash with water, and dry to obtain the target carboxamide.

Visualization: Synthesis Workflow



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis via directed ortho-metalation and subsequent amidation.

Part 3: Reactivity and Functionalization

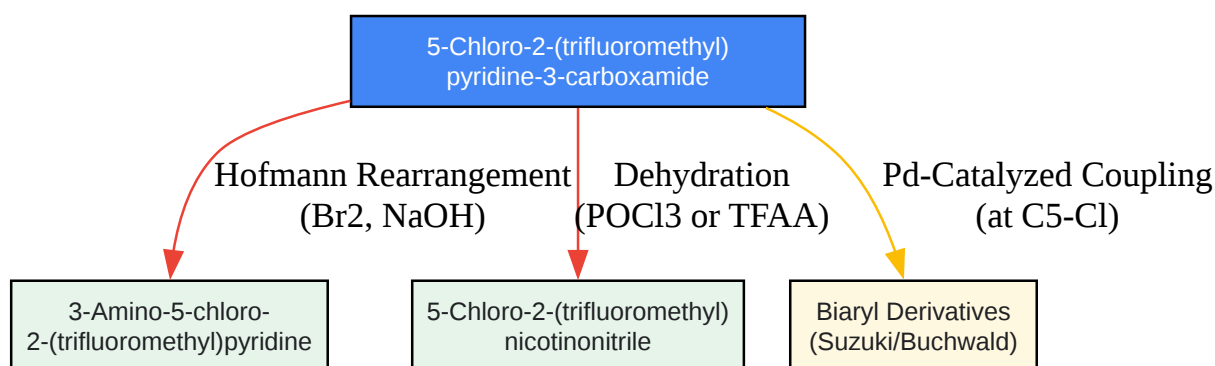
The 5-chloro-2-(trifluoromethyl)pyridine-3-carboxamide scaffold is versatile. The pyridine ring is electron-deficient, making it susceptible to Nucleophilic Aromatic Substitution (S_NAr), while the amide group allows for further derivatization.

Key Reactivity Patterns

- Hofmann Rearrangement:
 - Treatment with bromine and base ($Br_2/NaOH$) converts the primary amide ($-CONH_2$) into a primary amine ($-NH_2$). This yields 3-amino-5-chloro-2-(trifluoromethyl)pyridine, a high-value intermediate for urea-based kinase inhibitors.
- Dehydration to Nitrile:
 - Reaction with dehydrating agents (e.g., $POCl_3$ or Trifluoroacetic anhydride) converts the carboxamide to a nitrile ($-CN$), creating 5-chloro-2-(trifluoromethyl)nicotinonitrile.
- S_NAr Displacement (C5 vs C6):
 - While the C5-Cl is somewhat deactivated by the meta-relationship to the ring nitrogen, the strong electron-withdrawing nature of the 2- CF_3 group activates the ring globally.

- However, S_NAr is more likely to occur at C6 (if a leaving group were present) or via displacement of the C5-Cl under forcing conditions with strong nucleophiles (thiolates, alkoxides).

Visualization: Reactivity Logic



[Click to download full resolution via product page](#)

Figure 2: Primary chemical transformations available for the carboxamide scaffold.

Part 4: Applications in Drug Discovery[4]

This specific isomer is a "privileged structure" in medicinal chemistry due to its ability to modulate biological properties without introducing metabolic liability.

Kinase Inhibition (Bioisosterism)

The 2-(trifluoromethyl)nicotinamide motif acts as a bioisostere for benzamides found in many kinase inhibitors.

- Mechanism: The amide nitrogen serves as a Hydrogen Bond Donor (HBD) to the hinge region of kinases, while the carbonyl oxygen acts as a Hydrogen Bond Acceptor (HBA).
- Role of CF₃: The bulky, lipophilic CF₃ group occupies hydrophobic pockets (e.g., the gatekeeper region) and prevents oxidative metabolism at the C2 position, prolonging the drug's half-life ().

Agrochemical Fungicides

Similar to the succinate dehydrogenase inhibitor (SDHI) class (e.g., Fluopyram), this amide can be coupled with aniline derivatives. The electron-deficient pyridine ring enhances the acidity of the amide proton, strengthening the binding interaction with the target enzyme.

Part 5: Safety and Handling (SDS Summary)

As a halogenated pyridine derivative, strict safety protocols are required.

- Hazards:
 - H301: Toxic if swallowed.
 - H315/H319: Causes skin and serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling Protocol:
 - Always manipulate within a chemical fume hood.
 - Use nitrile gloves (0.11 mm minimum thickness) and safety goggles.
 - Incompatibility: Avoid contact with strong oxidizing agents and strong bases (which may hydrolyze the amide or deprotonate the ring).

References

- PubChem.**5-Chloro-2-(trifluoromethyl)nicotinamide** (CID 121488000).[1] National Library of Medicine. Available at: [\[Link\]](#)
- Schlosser, M. (2005). The 2×3 "Winery" of Pyridines: Regioselective Derivatization of Chlorotrifluoromethylpyridines. Organic Letters.
- Comins, D. L., et al. (1997). Pyridine-Derived Triflating Reagents: N-(2-Pyridyl)triflimide and N-(5-Chloro-2-pyridyl)triflimide. Organic Syntheses, 74, 77. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Chloro-2-(trifluoromethyl)nicotinamide | C₇H₄ClF₃N₂O | CID 121488000 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 5-Chloro-2-(trifluoromethyl)pyridine-3-carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15231268/docs#technical-guide-5-chloro-2-trifluoromethyl-pyridine-3-carboxamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check